Introduction: The Privileged Piperidine-1-Carboxamide Scaffold

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Compound of Interest

Compound Name:	*piperidine-1-carboxamide*
CAS No.:	*2158-03-4*
Cat. No.:	*B458993*

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In the landscape of medicinal chemistry, the piperidine ring stands out as a "privileged scaffold," a structural motif frequently found in biologically active compounds and approved pharmaceuticals.[1] Its synthetic tractability, favorable physicochemical properties, and conformationally rigid, three-dimensional structure make it a cornerstone of modern drug discovery.[1][2][3] A particularly versatile derivative is the **piperidine-1-carboxamide** moiety. This functional group enhances the piperidine core's utility by providing a key hydrogen bond donor and acceptor, which is critical for molecular recognition within enzyme active sites.[4] Furthermore, it serves as a versatile chemical handle to modulate properties like lipophilicity and cell permeability, crucial parameters in the optimization of drug candidates.[4]

This technical guide, intended for researchers, scientists, and drug development professionals, explores the strategic application of the **piperidine-1-carboxamide** scaffold in the design and synthesis of potent and selective inhibitors for several key enzyme classes, including Fatty Acid Amide Hydrolase (FAAH), Poly(ADP-ribose) Polymerase (PARP), Dipeptidyl Peptidase-IV (DPP-IV), and Carbonic Anhydrases (CA). We will delve into the mechanistic rationale behind its use, provide detailed synthetic protocols, and present comparative data to inform future inhibitor design.

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Core Principles: Why **Piperidine-1-Carboxamide** Works

The success of the **piperidine-1-carboxamide** scaffold is not accidental; it stems from a combination of inherent structural and chemical properties that medicinal chemists leverage to achieve high potency and selectivity.

- Structural Rigidity and Vectorial Orientation: The saturated piperidine ring adopts a stable chair conformation. This rigidity reduces the entropic penalty upon binding to a target and allows for the precise, predictable positioning of substituents in three-dimensional space. By functionalizing the carboxamide nitrogen or the piperidine ring itself, chemists can orient pharmacophoric groups toward specific binding pockets within an enzyme's active site.

- The Carboxamide Linchpin: The carboxamide group is more than just a linker. Its ability to form strong hydrogen bonds is often the key to anchoring the inhibitor to the enzyme's active site.[5] In many cases, it acts as a bioisostere, mimicking the interactions of a natural substrate or cofactor. For instance, in PARP inhibitors, the carboxamide moiety mimics the nicotinamide group of NAD+, forming crucial hydrogen bonds with backbone residues of the enzyme.[6] The conformational preference of the carboxamide group can also be critical for optimal binding.[5]

- Modulation of Physicochemical Properties: The overall scaffold allows for fine-tuning of ADME (Absorption, Distribution, Metabolism, and Excretion) properties. The piperidine ring itself can enhance lipophilicity, which may be advantageous for cell permeability, while the carboxamide offers a point of hydrophilic interaction.[4] The strategic placement of polar or nonpolar groups on this scaffold is a common technique to balance solubility, permeability, and metabolic stability.[7]

Application Notes and Protocols

This section details the application of the **piperidine-1-carboxamide** scaffold in the synthesis of inhibitors for specific, therapeutically relevant enzymes.

Fatty Acid Amide Hydrolase (FAAH) Inhibitors

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Therapeutic Relevance: Fatty Acid Amide Hydrolase (FAAH) is a serine hydrolase that degrades endocannabinoids like anandamide. Its inhibition is a promising therapeutic strategy for the treatment of pain and inflammation by potentiating endogenous cannabinoid signaling.[8][9]

Mechanistic Insight: **Piperidine-1-carboxamide**s, often in the form of aryl ureas, represent a potent class of covalent FAAH inhibitors.[8][9] The inhibitory mechanism is unique; computational and experimental studies show that the FAAH active site induces a conformational distortion or "twist" in the inhibitor's amide bond. This distortion reduces the bond's resonance stabilization, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the catalytic Ser241 residue. This results in the formation of a stable, covalent carbamoyl-enzyme adduct, leading to irreversible inhibition.[8]

Caption: Mechanism of covalent FAAH inhibition.

Data Presentation: Potency of **Piperidine-1-Carboxamide** FAAH Inhibitors

Compound Name/Reference	Target	IC_{50} Value	Notes
PF-750[8]	FAAH	Potent	Irreversible inhibitor; aryl urea derivative.
JNJ-1661010[8]	FAAH	Potent	Piperazine-based aryl urea covalent inhibitor.
Indolylalkyl Piperidine Carbamates[7]	FAAH	Variable	Activity depends on alkyl spacer length and indole substitution.

Experimental Protocol: General Synthesis of a Phenyl**piperidine-1-Carboxamide** FAAH Inhibitor

This protocol describes a common method for synthesizing N-aryl-**piperidine-1-carboxamide**s via reaction of a piperidine with a phenyl isocyanate.

- Reagents and Materials:

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- Substituted piperidine hydrochloride (e.g., 4-arylpiperidine HCl)
- Substituted phenyl isocyanate
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Standard laboratory glassware and magnetic stirrer

- Step-by-Step Procedure:

1. To a solution of the substituted piperidine hydrochloride (1.0 eq) in anhydrous DCM, add triethylamine (1.2 eq) and stir at room temperature for 15 minutes to liberate the free base.
2. Add the substituted phenyl isocyanate (1.1 eq) dropwise to the reaction mixture at 0 °C.
3. Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
4. Upon completion, quench the reaction with water. Separate the organic layer.
5. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
6. Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
7. Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., hexane/ethyl acetate gradient) to yield the pure **piperidine-1-carboxamide** derivative.

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8. Characterize the final product using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.

Causality Behind Choices:

- Base (TEA/DIPEA): A non-nucleophilic base is required to deprotonate the piperidine hydrochloride salt, generating the free amine nucleophile without competing in the reaction with the isocyanate.
- Anhydrous Solvent: Isocyanates are highly reactive towards water. Anhydrous conditions are critical to prevent the formation of undesired urea byproducts.
- Purification: Column chromatography is essential to remove any unreacted starting materials and byproducts, ensuring the high purity required for biological assays.

Poly(ADP-ribose) Polymerase (PARP) Inhibitors

Therapeutic Relevance: PARP enzymes are crucial for DNA single-strand break repair. Inhibiting PARP in cancers with deficiencies in homologous recombination (e.g., BRCA1/2 mutations) leads to synthetic lethality, making PARP inhibitors a cornerstone of targeted cancer therapy.[6][10]

Mechanistic Insight: The vast majority of PARP inhibitors are designed to compete with the enzyme's natural substrate, nicotinamide adenine dinucleotide (NAD+). The piperidine-carboxamide scaffold is adept at this mimicry. The core aromatic system (often an indazole or phthalazinone) occupies the nicotinamide binding pocket, while the carboxamide group forms critical hydrogen bonds with backbone atoms of Gly863 and Ser904, mimicking the interactions of the nicotinamide carboxamide.[6] The piperidine ring is typically used to introduce further substitutions that can access adjacent pockets, enhancing potency and selectivity.[10][11]

Caption: Key H-bonds of a PARP inhibitor.

Data Presentation: Potency of Piperidine-Based PARP Inhibitors

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Compound Name	Target	IC_{50} (nM)	Cellular EC_{50} (nM)	Reference
MK-4827 (Niraparib)	PARP-1	3.8	~4	[10][11]
MK-4827 (Niraparib)	PARP-2	2.1	~4	[10][11]

Experimental Protocol: Synthesis of 2-{4-[(3S)-piperidin-3-yl]phenyl}-2H-indazole-7-carboxamide (MK-4827)

The synthesis of Niraparib (MK-4827) is a multi-step process. This protocol outlines the key final amide formation and deprotection steps, starting from advanced intermediates.[10]

- Reagents and Materials:
  - tert-butyl (3S)-3-(4-(7-cyano-2H-indazol-2-yl)phenyl)piperidine-1-carboxylate (Advanced Intermediate)
  - Hydrogen peroxide (30% aq.)
  - Potassium carbonate (K_2CO_3)
  - Dimethyl sulfoxide (DMSO)
  - Trifluoroacetic acid (TFA)
  - Dichloromethane (DCM)
  - Ethyl acetate, water, brine
  - Anhydrous sodium sulfate (Na_2SO_4)
- Step-by-Step Procedure:
  1. Nitrile Hydrolysis to Amide: Dissolve the cyano-indazole intermediate (1.0 eq) in DMSO. Add K_2CO_3 (0.5 eq) followed by the slow addition of 30% H_2O_2 (5.0 eq) at room

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temperature, maintaining the temperature below 30 °C. Stir for 2-4 hours until TLC indicates completion.

2. Work-up: Quench the reaction by pouring it into water. Extract the product with ethyl acetate. Wash the combined organic layers with water and brine.

3. Drying and Concentration: Dry the organic phase over Na_2SO_4, filter, and concentrate under reduced pressure to obtain the crude Boc-protected carboxamide.

4. Boc Deprotection: Dissolve the crude product from the previous step in DCM. Add trifluoroacetic acid (TFA, 10 eq) dropwise at 0 °C.

5. Allow the mixture to stir at room temperature for 1-2 hours. Monitor by TLC.

6. Final Work-up: Concentrate the reaction mixture in vacuo. Dissolve the residue in ethyl acetate and wash with saturated sodium bicarbonate solution to neutralize excess acid. Wash with brine, dry over Na_2SO_4, filter, and concentrate.

7. Purify the final product by chromatography or recrystallization to yield MK-4827.

Causality Behind Choices:

- Peroxide Hydrolysis: The use of basic hydrogen peroxide is a standard method for the mild conversion of an aromatic nitrile to a primary carboxamide.

- Boc Protection: The piperidine nitrogen is protected with a tert-butyloxycarbonyl (Boc) group to prevent it from interfering with other reactions. The Boc group is acid-labile, allowing for clean removal in the final step using TFA without affecting the newly formed carboxamide.[3]

Dipeptidyl Peptidase-IV (DPP-IV) Inhibitors

Therapeutic Relevance: DPP-IV is a serine protease that inactivates incretin hormones, which are responsible for regulating glucose homeostasis. DPP-IV inhibitors are an established class of oral medications for type 2 diabetes.[12][13]

Mechanistic Insight: DPP-IV inhibitors bind to the enzyme's active site, which contains a key catalytic triad (Ser630, Asp708, His740). The piperidine ring in many inhibitors serves as a central scaffold.[14] The design strategy often involves attaching a group that can form a

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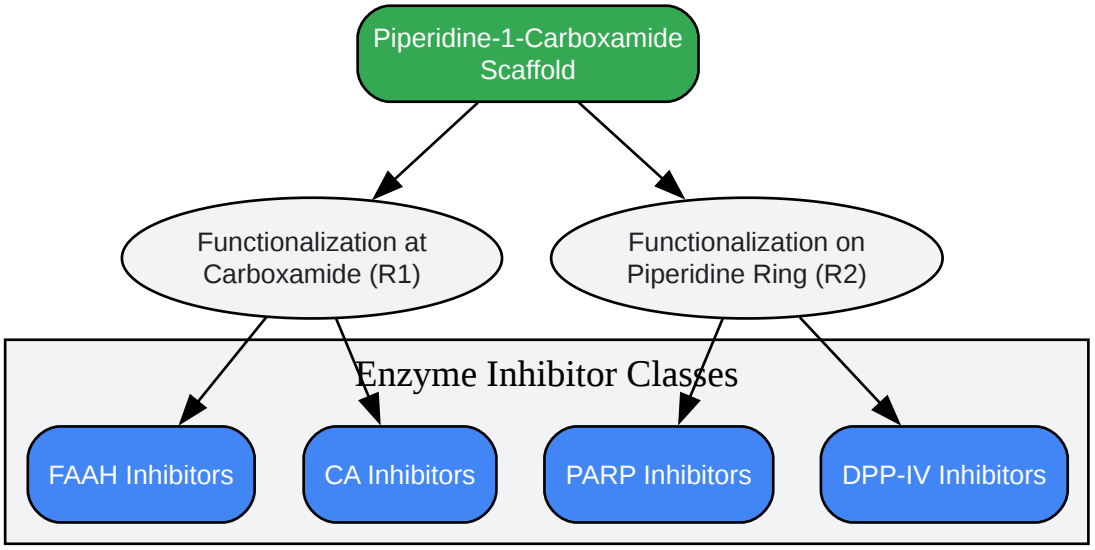
covalent (or slowly reversible) bond with Ser630 (e.g., a cyanopyrrolidine) or non-covalently occupy the S1 and S2 pockets of the enzyme. A **piperidine-1-carboxamide** can serve as a rigid linker to position substituents into these pockets, enhancing binding affinity and selectivity. [14]



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Caption: Versatility of the **piperidine-1-carboxamide** scaffold.

Data Presentation: Potency of Piperidine-Based DPP-IV Inhibitors

Compound Reference	Linker	K_i (nM)	Notes
Compound 38[14]	Urea	140	Piperidine-constrained phenethylamine.
Compound 41[14]	Pyrimidine	6.1	Rigid pyrimidine linker improves potency.
Compound 42[14]	Pyrimidine-SO_2Me	4.0	Methylsulfonyl group offers slight improvement.

Experimental Protocol: Synthesis of a Piperidine-based DPP-IV Inhibitor Core

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This protocol describes the synthesis of a key piperidine intermediate that can be further elaborated into potent DPP-IV inhibitors.[14]

- Reagents and Materials:
  - Key piperidine intermediate (e.g., Intermediate 37 from J. Med. Chem. 2008, 51, 14, 4289–4301)[14]
  - Appropriate aryl isocyanate or acyl chloride
  - DIPEA
  - Anhydrous DCM
  - Boc-protected amine precursor
  - Acid for deprotection (HCl or TFA)
- Step-by-Step Procedure:
  1. Amide/Urea Formation: Dissolve the Boc-protected piperidine amine precursor (1.0 eq) in anhydrous DCM. Add DIPEA (1.5 eq).
  2. Cool the solution to 0 °C and add the desired aryl isocyanate (for urea formation) or acyl chloride (for amide formation) (1.1 eq).
  3. Allow the reaction to stir at room temperature for 2-16 hours, monitoring by TLC.
  4. Work-up: Dilute the reaction with DCM, wash with water and brine, dry over Na_2SO_4, and concentrate. Purify by column chromatography if necessary.
  5. Deprotection: Dissolve the purified, protected product in a suitable solvent (e.g., dioxane or DCM).
  6. Add a strong acid (e.g., 4M HCl in dioxane or TFA) and stir at room temperature for 1-4 hours until deprotection is complete (monitored by TLC or LC-MS).

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7. Concentrate the solvent under reduced pressure. The product is often isolated as the hydrochloride or trifluoroacetate salt. Trituration with ether may be required to induce precipitation.

Causality Behind Choices:

- Orthogonal Protection Strategy: Using a Boc group on one amine and reacting the other allows for selective functionalization. The choice of protecting group is crucial; it must be stable to the reaction conditions used for coupling and easily removable afterward.

- Rigid Linkers: The replacement of a flexible urea linker with a more rigid pyrimidine in the example data dramatically improved potency, highlighting the importance of pre-organizing the molecule for optimal binding to the enzyme.[14]

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